

Improving the solubility of strontium thiosulphate for experiments

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Strontium thiosulphate	
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Technical Support Center: Strontium Thiosulfate Solubility

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the solubility of strontium thiosulfate for experimental use.

Troubleshooting Guide

Users may encounter several issues when dissolving strontium thiosulfate. This guide provides solutions to common problems in a question-and-answer format.

Q1: My strontium thiosulfate is not dissolving completely in water, even with vigorous stirring. What can I do?

A1: Strontium thiosulfate has moderate but limited solubility in water, which is dependent on temperature.[1] If you are encountering issues, consider the following steps:

- Increase the temperature: Gently warming the solution can significantly increase the solubility of strontium thiosulfate.[1] However, avoid boiling as it may promote decomposition.
- Reduce particle size: If you are using large crystals, grinding the strontium thiosulfate to a
 fine powder will increase the surface area and facilitate faster dissolution.



 Use deionized or distilled water: The presence of other ions in tap water can potentially affect the solubility.

Q2: I've prepared a clear solution of strontium thiosulfate, but a precipitate has formed over time. Why is this happening and how can I prevent it?

A2: The formation of a precipitate over time can be due to a few factors:

- Temperature fluctuations: If the solution was prepared at an elevated temperature and then
 cooled, it may have become supersaturated, leading to crystallization upon cooling. To avoid
 this, prepare the solution at the temperature of your experiment or filter out any precipitate
 that forms upon cooling to room temperature.
- Decomposition: Thiosulfate solutions, especially if acidic, can be unstable and decompose to form elemental sulfur (a fine, pale yellow precipitate) and sulfur dioxide.[2] Strontium thiosulfate in air can also decompose to form the less soluble strontium sulfate.[1]
 - pH Adjustment: Ensure your solution is neutral or slightly alkaline. Thiosulfates are more stable in alkaline conditions. You can add a small amount of a stabilizer like sodium carbonate to your solution.
 - Storage: Store the solution in a tightly sealed container in a cool, dark place to minimize oxidation and decomposition.

Q3: Can I use solvents other than water to dissolve strontium thiosulfate?

A3: Strontium thiosulfate is insoluble in organic solvents such as ethanol and acetone.[1] Therefore, water is the recommended solvent. If your experimental conditions require a cosolvent, it is crucial to perform preliminary tests to ensure the stability and solubility of strontium thiosulfate in the mixed solvent system.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of strontium thiosulfate in water?

A1: The solubility of strontium thiosulfate in water is approximately 12.5 grams per 100 mL at 15°C.[1] Its solubility is known to vary with temperature.[1]



Q2: What is the chemical formula and molecular weight of the common form of strontium thiosulfate?

A2: Strontium thiosulfate typically crystallizes as a pentahydrate with the chemical formula $SrS_2O_3.5H_2O.[1]$ The molecular weight of the anhydrous form (SrS_2O_3) is 199.75 g/mol.

Q3: How does the stability of strontium thiosulfate solutions change with pH?

A3: Thiosulfate solutions are generally more stable in neutral to alkaline conditions. Acidic conditions can cause decomposition into sulfur and sulfur dioxide.[2]

Q4: Are there any safety precautions I should take when working with strontium thiosulfate?

A4: While strontium thiosulfate is not considered highly toxic, standard laboratory safety practices should be followed. This includes wearing safety goggles, gloves, and a lab coat. If heating the solution, do so in a well-ventilated area as decomposition can release sulfur dioxide gas.

Quantitative Data Presentation

The following table summarizes the known solubility data for strontium thiosulfate.

Compound	Solvent	Temperature (°C)	Solubility (g/100 mL)
Strontium Thiosulfate	Water	15	12.5
Strontium Thiosulfate	Ethanol	Room Temperature	Insoluble
Strontium Thiosulfate	Acetone	Room Temperature	Insoluble

Note: Further research is required to establish a comprehensive solubility curve for strontium thiosulfate at various temperatures.

Experimental Protocols

Protocol 1: Preparation of a Saturated Strontium Thiosulfate Solution

Troubleshooting & Optimization





This protocol describes the steps to prepare a saturated aqueous solution of strontium thiosulfate at a specific temperature.

- Weighing the Solute: Accurately weigh an excess amount of strontium thiosulfate pentahydrate (e.g., 15 g for 100 mL of water at 15°C).
- Adding the Solvent: Add the strontium thiosulfate to a known volume of deionized water in a beaker or flask.
- Equilibration: Stir the mixture vigorously using a magnetic stirrer at a constant, controlled temperature for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: Allow the undissolved solid to settle. Carefully decant or filter the supernatant to obtain the clear, saturated solution. Filtration should be performed at the same temperature to avoid crystallization.

Protocol 2: A General Method for Improving the Solubility of Strontium Thiosulfate

This protocol outlines a general approach to enhance the solubility of strontium thiosulfate for experimental purposes.

- Initial Dissolution Attempt: Start by attempting to dissolve the desired amount of strontium thiosulfate in deionized water at room temperature with stirring.
- Gentle Heating: If solubility is an issue, gradually increase the temperature of the solution while stirring. Use a water bath for better temperature control. Monitor the solution for complete dissolution.
- pH Adjustment (if applicable): If your experimental conditions allow, ensure the pH of the water is neutral or slightly alkaline before adding the strontium thiosulfate. This can help prevent decomposition.
- Sonication: For finely powdered strontium thiosulfate, sonication can be used to break up agglomerates and enhance the rate of dissolution.
- Filtration: Once dissolved, if the solution was heated, it is advisable to filter it at the working temperature to remove any potential micro-impurities or undissolved particles.



Visualizations

The following diagrams illustrate the experimental workflows for preparing and improving the solubility of strontium thiosulfate solutions.

Caption: Workflow for Preparing a Saturated Strontium Thiosulfate Solution.

Caption: Troubleshooting Workflow for Improving Strontium Thiosulfate Solubility.

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- To cite this document: BenchChem. [Improving the solubility of strontium thiosulphate for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079881#improving-the-solubility-of-strontiumthiosulphate-for-experiments]

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